

# Application Notes and Protocols for K145 Stock Solution Preparation

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# For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed instructions for the preparation, storage, and handling of stock solutions of **K145**, a selective sphingosine kinase-2 (SphK2) inhibitor. Adherence to these protocols is crucial for ensuring the stability, and activity of the compound in downstream experimental applications.

## **Compound Information**

**K145** hydrochloride is a potent and selective, substrate-competitive inhibitor of SphK2 with an IC50 of 4.3  $\mu$ M and a Ki of 6.4  $\mu$ M.[1][2][3][4] It has been shown to induce apoptosis and exhibit antitumor activity by inhibiting the SphK2 pathway, which leads to a decrease in sphingosine-1-phosphate (S1P) levels and subsequent downstream effects on signaling pathways involving ERK and Akt.[1][2][5] **K145** is inactive against SphK1 and other protein kinases.[1][6]

Table 1: Chemical and Physical Properties of **K145** Hydrochloride



Property	Value	Reference
CAT No.	HY-15779A	[1]
CAS No.	1449240-68-9	[1][7]
Molecular Formula	C18H25CIN2O3S	[1][7]
Molecular Weight	384.92 g/mol	[1][7]
Appearance	White to beige powder	[8]
Purity	≥98% (HPLC)	[8]

# **Solubility Data**

The solubility of **K145** hydrochloride varies significantly in different solvents. It is essential to select the appropriate solvent based on the intended experimental application (in vitro vs. in vivo).

Table 2: Solubility of **K145** Hydrochloride



Solvent	Solubility	Remarks	Reference
DMSO	≥ 20 mg/mL	Clear solution. Ultrasonic treatment may be needed.	[1][8]
45 mg/mL (116.91 mM)	Sonication is recommended.	[2]	
48 mg/mL (124.7 mM)	Ultrasonic treatment may be needed.	[9]	
50 mg/mL (129.90 mM)	Ultrasonic treatment is needed.	[1]	_
Water	< 0.1 mg/mL	Insoluble.	[1]
125 mg/mL (324.74 mM)	Requires sonication and warming.	[2][9]	
In Vivo Formulation 1	≥ 0.83 mg/mL (2.16 mM)	10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline.	[1]
In Vivo Formulation 2	≥ 0.83 mg/mL (2.16 mM)	10% DMSO >> 90% (20% SBE-β-CD in saline).	[1]
In Vivo Formulation 3	≥ 0.83 mg/mL (2.16 mM)	10% DMSO >> 90% corn oil.	[1]

# Experimental Protocols Preparation of K145 Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 10 mM K145 stock solution in DMSO.

Materials:



- K145 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

#### Procedure:

- Weighing: Accurately weigh the desired amount of K145 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.85 mg of K145 (Molecular Weight: 384.92).
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **K145** powder. For a 10 mM stock solution, if you weighed 3.85 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly to facilitate dissolution.
- Sonication: If the compound does not fully dissolve, place the vial in an ultrasonic bath for short intervals until a clear solution is obtained.[1][2][9]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][6] Ensure the vials are sealed tightly to prevent moisture absorption.[1]

Table 3: Preparation of **K145** Stock Solutions in DMSO



Desired Concentration	Volume of DMSO for 1 mg K145	Volume of DMSO for 5 mg K145
1 mM	2.5979 mL	12.9897 mL
5 mM	0.5196 mL	2.5979 mL
10 mM	0.2598 mL	1.2990 mL

This table is adapted from vendor-provided data.[1]

## Preparation of K145 Formulation for In Vivo Experiments

This protocol provides an example of preparing a **K145** formulation for oral gavage in animal models.

#### Materials:

- K145 hydrochloride powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

#### Procedure:

- Prepare a concentrated stock in DMSO: First, prepare a concentrated stock solution of **K145** in DMSO (e.g., 8.3 mg/mL).
- Solvent Addition Sequence: For a final concentration of ≥ 0.83 mg/mL, add the solvents in the following order, ensuring complete mixing after each addition:[1][6]

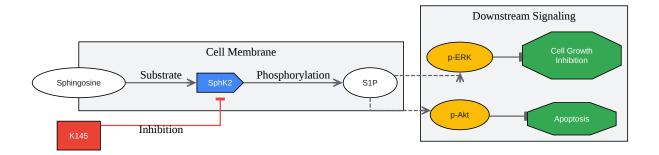


- 10% DMSO (from the concentrated stock)
- 40% PEG300
- 5% Tween-80
- 45% Saline
- Example for 1 mL final solution:
  - Add 100 μL of 8.3 mg/mL K145 in DMSO to a sterile tube.
  - $\circ$  Add 400 µL of PEG300 and mix thoroughly.
  - Add 50 μL of Tween-80 and mix thoroughly.
  - Add 450 μL of saline to bring the final volume to 1 mL.
- Final Solution: The resulting solution should be clear. If precipitation occurs, gentle warming and sonication may be used to aid dissolution.[6] Prepare this formulation fresh before each use.

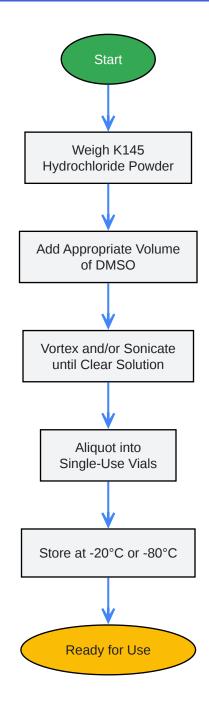
# Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **K145** and the workflow for preparing a stock solution.









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- To cite this document: BenchChem. [Application Notes and Protocols for K145 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15609897#preparing-k145-stock-solution-for-experiments]

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